

An In-depth Technical Guide to 3-(Bromomethyl)-1,2-benzisoxazole

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Compound of Interest

Compound Name: 3-(Bromomethyl)-1,2-benzisoxazole

Cat. No.: B015218

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **3-(Bromomethyl)-1,2-benzisoxazole**, a key intermediate in the synthesis of pharmacologically active compounds. The document covers its chemical properties, synthesis protocols, and commercial suppliers, tailored for professionals in research and drug development.

Core Compound Identification

3-(Bromomethyl)-1,2-benzisoxazole is an aromatic heterocyclic compound containing a benzisoxazole ring system. Its utility primarily lies in its function as a versatile building block for the synthesis of more complex molecules, particularly in the pharmaceutical industry.

Identifier	Value	Source(s)
CAS Number	37924-85-9	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₈ H ₆ BrNO	[1] [2] [4] [5] [6]
Molecular Weight	212.04 g/mol	[1] [2] [4]
Common Synonyms	3-Bromomethylbenzisoxazole, BMBI, 3-(bromomethyl)benzo[d]isoxazole	[1] [2] [5]

Physicochemical Properties

A summary of the key physicochemical data for **3-(Bromomethyl)-1,2-benzisoxazole** is presented below. This data is essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Source(s)
Appearance	Brown or light yellow crystalline solid	[4] [7]
Melting Point	60-66 °C	[8]
Storage	Sealed in a dry place at room temperature	[2]

Synthesis and Experimental Protocols

3-(Bromomethyl)-1,2-benzisoxazole can be synthesized via several routes. The protocols below detail two common laboratory-scale methods.

Method 1: Decarboxylation of α -bromo-1,2-benzisoxazole-3-acetic acid

This method involves the thermal decarboxylation of an acetic acid precursor.

- Experimental Protocol:
 - Suspend α -bromo-1,2-benzisoxazole-3-acetic acid (58.0 g, 0.23 mol) in toluene (350 mL). [\[8\]](#)
 - Stir the mixture at reflux for 18 hours.[\[8\]](#)
 - Evaporate the solvent under reduced pressure.[\[8\]](#)
 - Dissolve the resulting residue in methylene chloride (250 mL).[\[8\]](#)
 - Wash the organic solution with saturated aqueous sodium bicarbonate (2 x 50 mL) followed by water (50 mL).[\[8\]](#)

- Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent to yield the crude product.[8]
- Purify the product by recrystallization from an ether-hexane mixture to afford pure **3-(Bromomethyl)-1,2-benzisoxazole**. [8]

Method 2: Decarboxylation of 2-(benzo[d]isoxazol-3-yl)-2-bromoacetic acid

This is an alternative decarboxylation method performed at a higher temperature without a solvent.

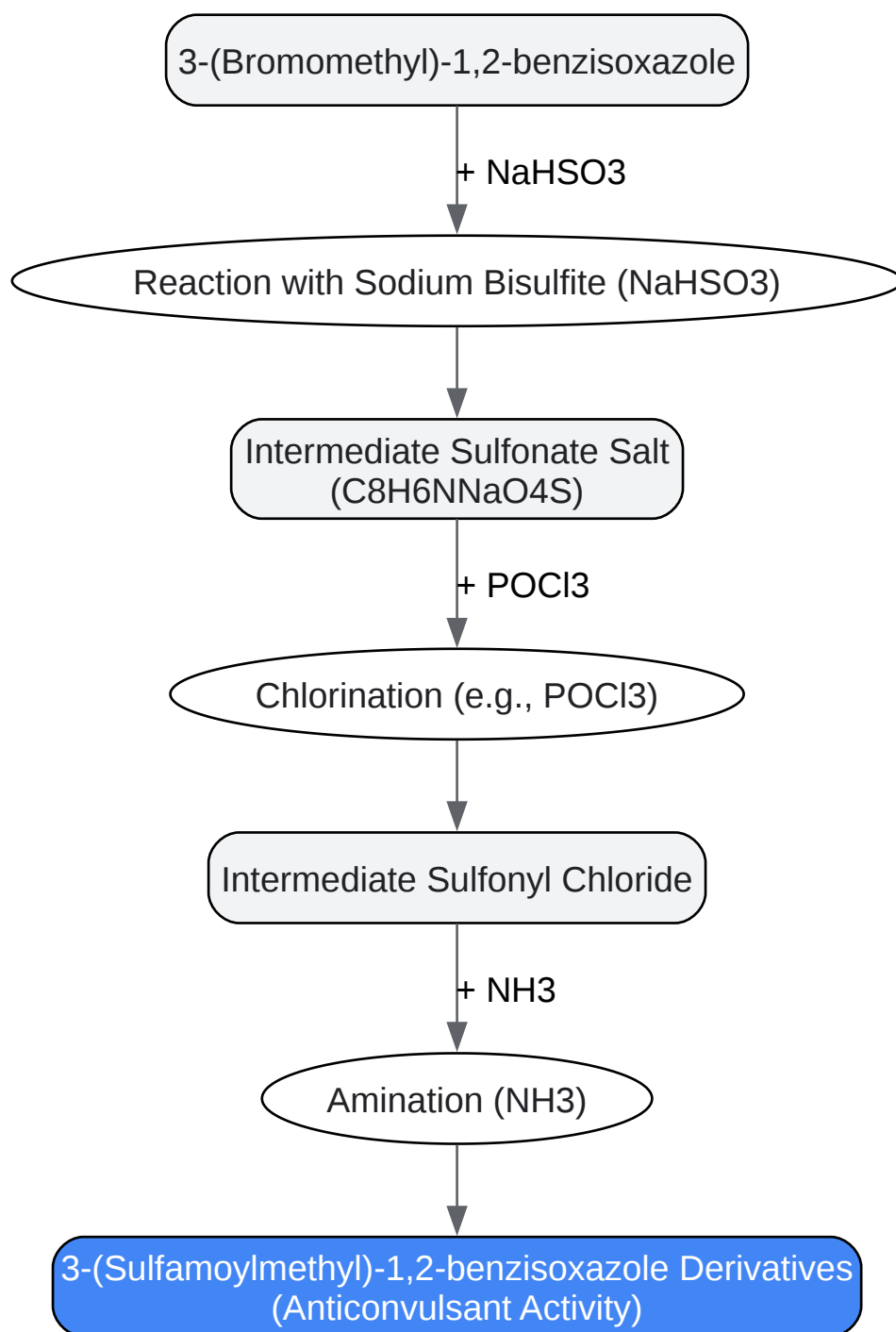
- Experimental Protocol:
 - Place 2-(benzo[d]isoxazol-3-yl)-2-bromoacetic acid in a suitable reaction vessel.[4][7]
 - Slowly heat the acid to 130 °C while stirring. A significant evolution of gas will be observed. [4][7]
 - Maintain the temperature at 130 °C and continue stirring for 30 minutes.[4][7]
 - After the reaction is complete, cool the mixture to room temperature.[4][7]
 - The resulting brown crystalline product is then purified by column chromatography using hexane as the eluent to yield 3-(bromomethyl)benzo[d]isoxazole.[4][7]

Applications in Drug Development

3-(Bromomethyl)-1,2-benzisoxazole is a crucial intermediate in the synthesis of various pharmaceutical agents. The benzisoxazole scaffold is recognized as a "privileged structure" in medicinal chemistry due to its presence in numerous biologically active compounds, including antipsychotics (e.g., risperidone), anticonvulsants, and anti-inflammatory agents.[9][10]

A significant application is the synthesis of 3-(sulfamoylmethyl)-1,2-benzisoxazole derivatives, which have demonstrated notable anticonvulsant activity in preclinical studies.[9][10][11] The synthetic pathway involves converting the bromomethyl group into a sulfamoylmethyl group.

Below is a diagram illustrating the synthetic pathway from **3-(Bromomethyl)-1,2-benzisoxazole** to pharmacologically active sulfonamide derivatives.



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Caption: Synthetic workflow for anticonvulsant agents.

Commercial Suppliers

3-(Bromomethyl)-1,2-benzisoxazole is available from a variety of chemical suppliers catering to research and bulk manufacturing needs. A selection of global suppliers is listed below.

Supplier	Country	Source(s)
Santa Cruz Biotechnology, Inc.	USA	[1] [12]
Sunway Pharm Ltd	China	[2]
Suzhou Aobai Pharmaceutical	China	[3]
ChemicalBook	Global	[4]
3B Pharmachem International Co., Ltd.	China	[4]
Bide Pharmatech Ltd.	China	[4]
BOC Sciences	USA	[12]
Leap Chem Co., Ltd.	China	[12]
Capot Chemical Co., Ltd.	China	[12]
Ambeed, Inc.	USA	[12]
DL Intrachem	India	[6]

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